

Toxicological Profile of "Antioxidant 25": A Multifaceted Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Antioxidant 25**

Cat. No.: **B033811**

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The term "**Antioxidant 25**" does not refer to a single, distinct chemical entity. Instead, it is a designation used for various antioxidant formulations and specific chemical compounds, each with its own toxicological profile. This guide provides an in-depth analysis of the publicly available toxicological data for the different substances identified as "**Antioxidant 25**," intended for researchers, scientists, and drug development professionals. Due to the limited availability of quantitative data and detailed experimental protocols in the public domain, a comprehensive, unified toxicological profile cannot be generated. This document summarizes the existing information on each identified substance.

Identified "Antioxidant 25" Products and Substances

Several distinct products and chemical compounds have been identified under the "**Antioxidant 25**" moniker. The toxicological information for each varies significantly.

Eastman Tenox™ 25 Food-Grade Antioxidant

This product is a blend of antioxidants used in the food industry.

Toxicological Summary:

The Safety Data Sheet (SDS) for Eastman Tenox™ 25 indicates the following hazards[1]:

- Skin Corrosion/Irritation: Causes skin irritation[1].

- Serious Eye Damage/Irritation: Causes serious eye irritation[\[1\]](#).
- Respiratory/Skin Sensitization: May cause an allergic skin reaction[\[1\]](#).
- Hazardous to the Aquatic Environment (Chronic): Toxic to aquatic life with long-lasting effects[\[1\]](#).

The SDS does not provide specific quantitative data such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), or LOAEL (Lowest-Observed-Adverse-Effect Level). The primary components of this mixture include butylated hydroxytoluene (BHT), 2-tert-butylhydroquinone, and citric acid. The overall toxicity is a composite of its ingredients.

Antioxidant GS (CAS: 123968-25-2)

This refers to the chemical substance 2,4-di-tert-pentyl-6-(1-(3,5-di-tert-pentyl-2-hydroxyphenyl)ethyl)phenyl acrylate.

Toxicological Summary:

Publicly available safety data sheets for this compound consistently report a lack of comprehensive toxicological data[\[2\]](#)[\[3\]](#).

- Acute Toxicity: No data available[\[2\]](#).
- Skin Corrosion/Irritation: No data available[\[2\]](#).
- Serious Eye Damage/Irritation: No data available[\[2\]](#).
- Respiratory or Skin Sensitization: No data available[\[2\]](#).
- Germ Cell Mutagenicity: No data available[\[2\]](#).
- Carcinogenicity: No data available[\[2\]](#).
- Reproductive Toxicity: No data available[\[2\]](#).
- Hazardous to the Aquatic Environment (Chronic): May cause long-lasting harmful effects to aquatic life[\[4\]](#).

The absence of detailed studies for this specific chemical makes a thorough toxicological assessment impossible at this time.

LOTNOX 259 (Antioxidant 259) (CAS: 35074-77-2)

This antioxidant is chemically defined as Hexamethylene bis(3-(3,5-di-tert.-butyl-4-hydroxyphenyl)propionate).

Toxicological Summary:

The toxicological information for this substance is somewhat contradictory across different sources.

- One Safety Data Sheet for a mixture containing this chemical as a "Phenol derivative" states that the product is "Not classified for acute toxicity based on available data"[\[5\]](#).
- However, an SDS for the pure substance indicates the following hazards[\[6\]](#):
 - Acute Toxicity (Oral): Harmful if swallowed[\[6\]](#).
 - Skin Corrosion/Irritation: Causes skin irritation[\[6\]](#).
 - Serious Eye Damage/Irritation: Causes serious eye irritation[\[6\]](#).
 - Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation[\[6\]](#).
- The European Chemicals Agency (ECHA) C&L Inventory shows that out of 405 notifiers, 298 reported that the substance does not meet GHS hazard criteria. However, other notifications include warnings that it may cause drowsiness or dizziness and may cause long-lasting harmful effects to aquatic life[\[7\]](#).

Quantitative toxicological data from specific studies are not available in the reviewed documents.

Antioxidant 1425 (CAS: 65140-91-2)

This substance is Calcium bis[monoethyl(3,5-di-tert-butyl-4-hydroxylbenzyl)phosphonate].

Toxicological Summary:

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (Category 3)[8][9].
- Skin and Mucous Membrane Irritation: Prolonged exposure can result in irritation[10].
- Germ Cell Mutagenicity: No data available[10].
- Carcinogenicity: No data available[10].
- Aquatic Toxicity: A screening assessment by Environment Canada suggested a low potential for harm to aquatic organisms[11]. Based on data from an analogue, the potential for human health hazard is also considered low[11].

Data Presentation

Due to the lack of specific quantitative toxicological data (e.g., LD50, NOAEL, LOAEL) in the publicly available literature for the substances marketed as "**Antioxidant 25**," a summary table of such data cannot be provided. The available information is qualitative and derived from Safety Data Sheets.

Experimental Protocols

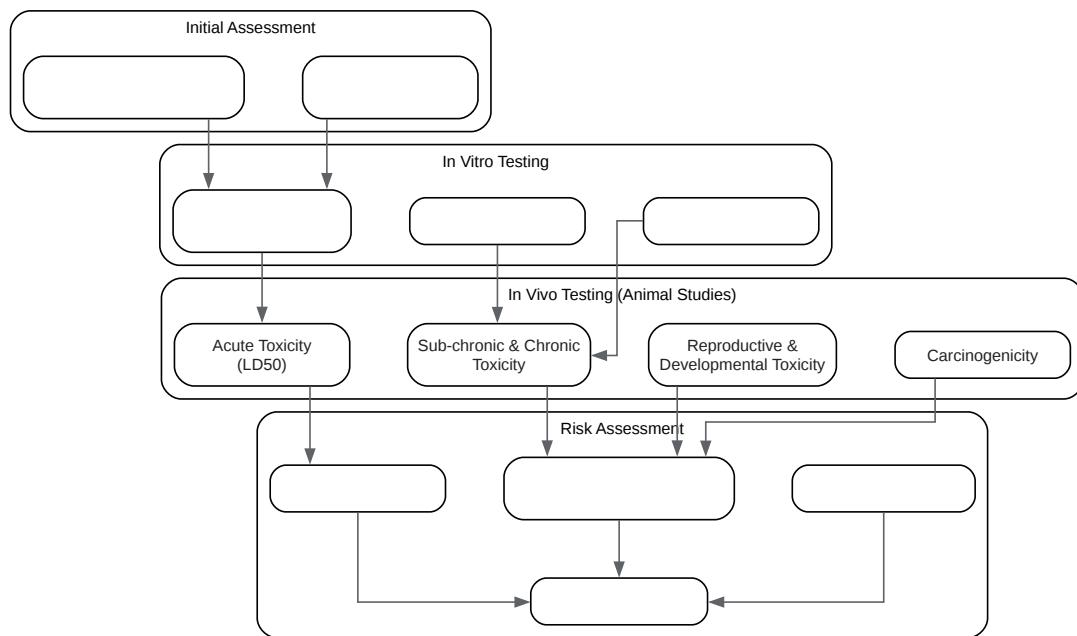
Detailed experimental protocols for the key toxicological experiments cited are not available in the public domain. The information is generally presented in summary form within Safety Data Sheets without reference to specific study designs (e.g., OECD guidelines followed, animal models used, dosage regimens).

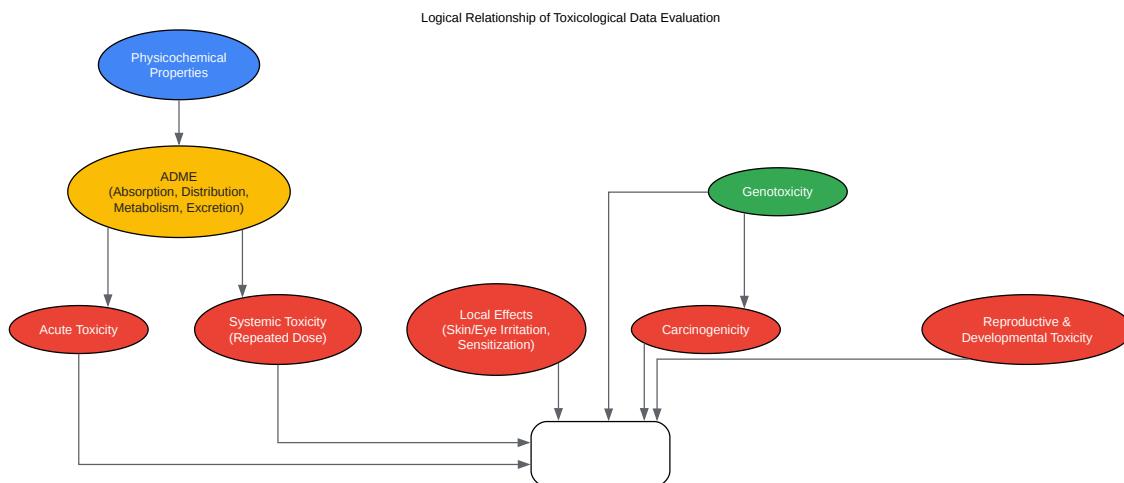
Visualization

General Toxicological Evaluation Workflow

The following diagram illustrates a general workflow for the toxicological evaluation of a chemical substance. This is a standardized process and not specific to any "**Antioxidant 25**" due to the lack of detailed study information.

General Toxicological Evaluation Workflow





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- To cite this document: BenchChem. [Toxicological Profile of "Antioxidant 25": A Multifaceted Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b033811#toxicological-profile-of-antioxidant-25\]](https://www.benchchem.com/product/b033811#toxicological-profile-of-antioxidant-25)

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